

Comprehensive Safety and Handling Guide for 2-(4-Fluorophenyl)acetaldehyde

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Compound of Interest

Compound Name: 2-(4-Fluorophenyl)acetaldehyde

Cat. No.: B156033

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety, handling, and disposal protocols for **2-(4-Fluorophenyl)acetaldehyde**. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Physicochemical Properties

2-(4-Fluorophenyl)acetaldehyde is a hazardous chemical requiring careful handling. The primary hazards are summarized below, with detailed physicochemical data provided for logistical planning.

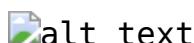
Hazard Summary:

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-(4-Fluorophenyl)acetaldehyde** is classified as follows:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1][2]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[1][2]
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[1][2]

- Specific target organ toxicity, single exposure (Category 3): May cause respiratory irritation.
- Hazardous to the aquatic environment, long-term hazard: Harmful to aquatic life with long-lasting effects.[2]

GHS Pictogram:



Signal Word: Warning

Physicochemical Data:

Property	Value
CAS Number	1736-67-0
Molecular Formula	C ₈ H ₇ FO
Molecular Weight	138.14 g/mol
Appearance	Liquid
Storage Temperature	Inert atmosphere, store in freezer, under -20°C

Personal Protective Equipment (PPE)

The selection and proper use of PPE are the final barriers against chemical exposure. The following PPE is mandatory when handling **2-(4-Fluorophenyl)acetaldehyde**.

PPE Category	Specification
Eye Protection	Chemical splash goggles or a face shield.
Hand Protection	Chemical-resistant gloves are required. Butyl rubber or Neoprene gloves are recommended for handling aldehydes. Always inspect gloves for tears or punctures before use.
Body Protection	A flame-resistant lab coat, fully buttoned, with sleeves of sufficient length to prevent skin exposure.
Footwear	Closed-toe and closed-heel shoes.
Respiratory	All handling of this chemical that may produce vapors should be conducted in a certified chemical fume hood. If this is not possible, a respirator may be required.

Operational Plan: Step-by-Step Handling Procedures

This section details the procedural workflow for handling **2-(4-Fluorophenyl)acetaldehyde** from receipt to disposal, ensuring safety at every stage.

3.1. Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any signs of damage or leakage.
- **Labeling:** Ensure the container is clearly labeled with the chemical name, hazard pictograms, and date of receipt.
- **Storage:** Store the container in a designated, well-ventilated, and cool location, away from incompatible materials such as strong oxidizing agents. The recommended storage temperature is between 2-8°C.[3]

3.2. Experimental Protocol: Preparation and Use

- Preparation:
 - Before handling, ensure that an emergency eyewash station and safety shower are readily accessible.
 - Don all required PPE as specified in Section 2.
 - All manipulations of **2-(4-Fluorophenyl)acetaldehyde** must be performed inside a certified chemical fume hood to minimize inhalation exposure.
- Handling:
 - Use a clean, designated set of glassware and equipment.
 - When transferring the chemical, use a pipette with a bulb or a syringe. Never pipette by mouth.
 - Avoid direct contact with skin and eyes. If contact occurs, follow the first aid procedures outlined in Section 4.
- Post-Experiment:
 - Decontaminate all glassware and equipment that came into contact with the chemical.
 - Properly dispose of all waste as detailed in Section 3.3.
 - Wash hands thoroughly with soap and water after removing gloves.

3.3. Disposal Plan

- Waste Segregation: **2-(4-Fluorophenyl)acetaldehyde** is a halogenated organic compound and must be disposed of as hazardous waste. It should be collected in a designated, clearly labeled waste container for halogenated organic liquids. Do not mix with non-halogenated waste.
- Container Management:

- The waste container must be made of a compatible material (e.g., glass or polyethylene) and have a secure, tight-fitting lid.
- The container must be labeled "Hazardous Waste" and include the full chemical name.
- Disposal:
 - Store the waste container in a designated satellite accumulation area within the laboratory.
 - Arrange for waste pickup through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
 - DO NOT dispose of this chemical down the drain or in the regular trash.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

4.1. Spill Response

- Evacuate: Immediately alert others in the vicinity and evacuate the area if the spill is large or in a poorly ventilated space.
- Contain: If the spill is small and you are trained to handle it, contain the spill using an inert absorbent material (e.g., vermiculite, sand).
- Neutralize & Clean: For aldehydes, a sodium bisulfite solution can be used for neutralization before cleanup.
- Collect: Carefully scoop the absorbed material into a labeled container for hazardous waste.
- Decontaminate: Clean the spill area with soap and water.
- Report: Report the incident to your laboratory supervisor and EHS office.

4.2. Personal Exposure

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.

- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Visual Workflow and Emergency Plan

Diagram 1: Safe Handling Workflow

Caption: Workflow for handling **2-(4-Fluorophenyl)acetaldehyde**.

Diagram 2: Emergency Response Plan

Caption: Emergency response for spills and personal exposure.

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